"CAS number 75351-09-6 physicochemical data"

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Compound of Interest	
Compound Name:	*N-(2,2-dimethylpropyl)aniline hydrochloride*
CAS No.:	*75351-09-6*
Cat. No.:	*B1393889*

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An in-depth technical guide on the physicochemical properties of **N-(2,2-dimethylpropyl)aniline hydrochloride** (CAS 75351-09-6), designed for researchers, scientists, and professionals in drug development.

Abstract

N-(2,2-dimethylpropyl)aniline hydrochloride (CAS 75351-09-6) is a secondary amine salt with significant applications as a building block in organic and medicinal chemistry. This guide provides a comprehensive overview of its known physicochemical properties, synthesis, and role in the development of more complex molecules. Due to the limited availability of direct experimental data for this specific compound in publicly accessible literature, this document also presents established experimental protocols for the determination of key physicochemical parameters such as melting point, boiling point, and pKa. Furthermore, it discusses the compound's structural characteristics, including the steric influence of the neopentyl group, and its potential applications, drawing comparisons with structurally related aniline derivatives. This guide is intended to serve as a foundational resource for scientists working with this compound, offering both available data and the methodologies to generate further characterization data.

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Compound Identification and Structural Analysis

N-(2,2-dimethylpropyl)aniline hydrochloride is systematically named under IUPAC nomenclature and is recognized by the CAS registry number 75351-09-6.[1] It is also known by synonyms such as N-Neopentylaniline hydrochloride.[1] The molecule consists of an aniline core where the nitrogen atom is substituted with a 2,2-dimethylpropyl (neopentyl) group, and it is supplied as a hydrochloride salt.[1]

Table 1: Compound Identification

Identifier	Value	Source
CAS Number	75351-09-6	[1]
IUPAC Name	N-(2,2-dimethylpropyl)aniline hydrochloride	[1]
Synonyms	N-Neopentylaniline hydrochloride, Benzenamine, N-(2,2-dimethylpropyl)-, hydrochloride	[1]
Molecular Formula	$C_{11}H_{18}ClN$	[1]
Molecular Weight	199.72 g/mol	[1]
InChI Key	DYYXOOFYBWQONE-UHFFFAOYSA-N	[1]

The neopentyl group is a significant structural feature, imposing considerable steric hindrance around the nitrogen atom. This steric bulk influences the molecule's reactivity and physical properties. For instance, in related N-neopentylaniline complexes, this steric hindrance leads to a distorted tetrahedral geometry around the nitrogen atom.[1] The C-N-C bond angle in the ammonium center is reported to be 113.6°, which is narrower than the typical sp^3 hybridization angle, a result of steric repulsion between the neopentyl group and the aromatic ring.[1]

Physicochemical Properties

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A thorough understanding of a compound's physicochemical properties is fundamental for its application in drug development, affecting parameters such as solubility, absorption, and distribution. While specific experimental data for **N-(2,2-dimethylpropyl)aniline hydrochloride** is not extensively reported, we can infer some properties and compare them with the well-characterized parent compound, aniline hydrochloride.

Table 2: Physicochemical Data

Property	Value for N-(2,2-dimethylpropyl)aniline hydrochloride (CAS 75351-09-6)	Comparative Value for Aniline hydrochloride (CAS 142-04-1)
Melting Point	Experimental data not readily available.	196-202 °C[2]
Boiling Point	Experimental data not readily available.	245 °C[2]
Solubility	Soluble in polar solvents such as water, methanol, and ethanol.[1]	Highly soluble in water (107 g/100ml at 20°C).
pKa	Experimental data not readily available. Theoretical estimation is required.	Not specified, but aniline has a pKa of 4.6.
XLogP3 (for free base)	3.5 (Computed)	0.9 (Experimental for aniline)

The increased lipophilicity, as suggested by the computed XLogP3 of the free base N-(2,2-dimethylpropyl)aniline, is an expected consequence of the large alkyl substituent compared to the parent aniline.[3] This property is a critical determinant of a molecule's behavior in biological systems.

Experimental Methodologies for Physicochemical Characterization

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For researchers requiring precise physicochemical data for **N-(2,2-dimethylpropyl)aniline hydrochloride**, the following established experimental protocols can be employed.

Melting Point Determination

The melting point provides a quick assessment of a compound's purity. A sharp melting range (typically 0.5-1.0°C) is indicative of a pure substance.

Protocol: Capillary Melting Point Determination

- Sample Preparation: Finely powder a small amount of the crystalline sample. Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Apparatus Setup: Place the packed capillary tube into the heating block of a melting point apparatus (e.g., Mel-Temp).
- Approximate Melting Point: Heat the block rapidly to obtain a rough estimate of the melting point. Allow the apparatus to cool.
- Accurate Measurement: With a fresh sample, heat the block quickly to about 15-20°C below the approximate melting point. Then, decrease the heating rate to 1-2°C per minute.
- Data Recording: Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting range is T1-T2.

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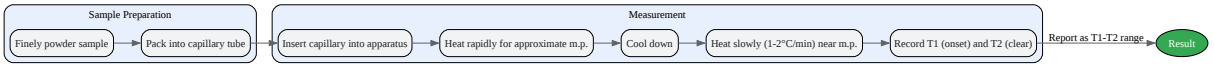

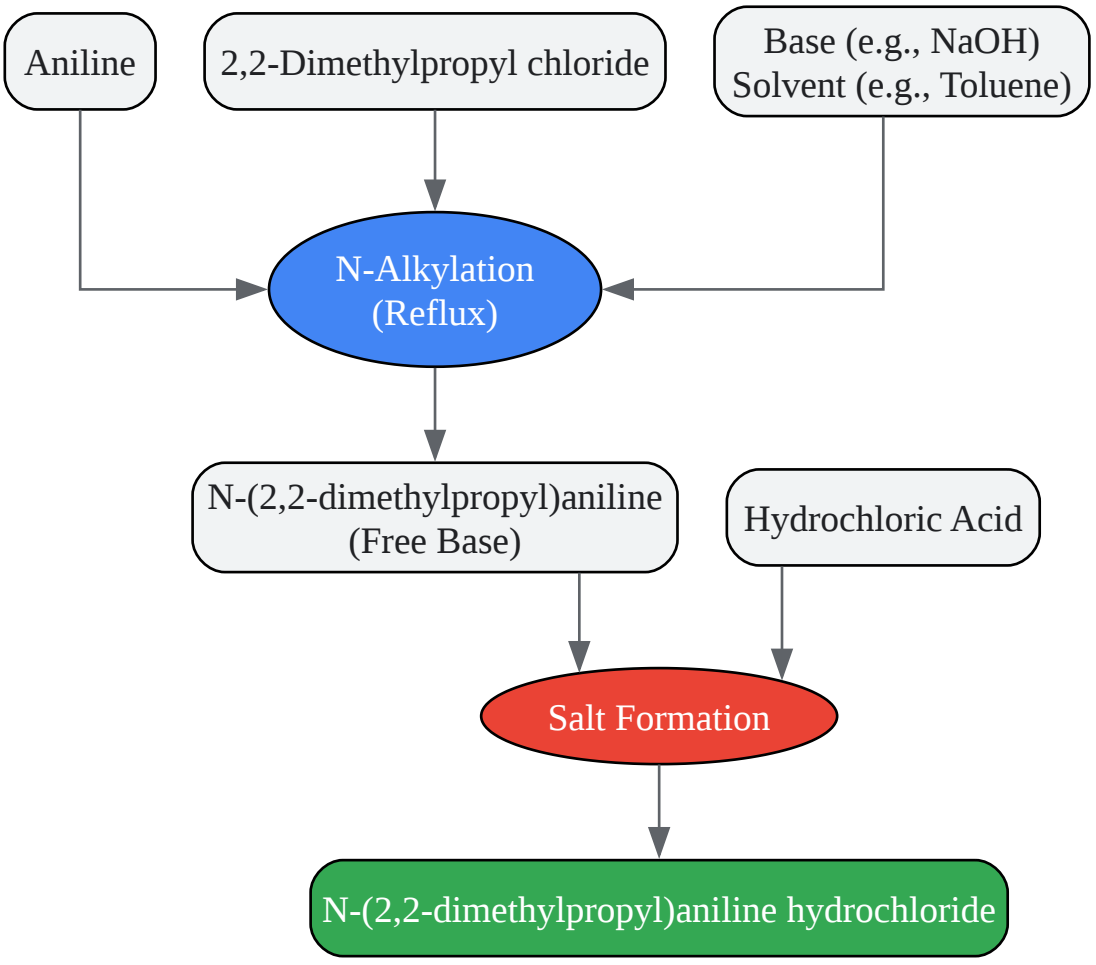

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Caption: General Synthesis Workflow.

The compound can undergo various chemical reactions typical of secondary anilines, including oxidation of the amine, reduction of the aromatic ring, and electrophilic substitution on the benzene ring. [1]

Applications in Research and Drug Development

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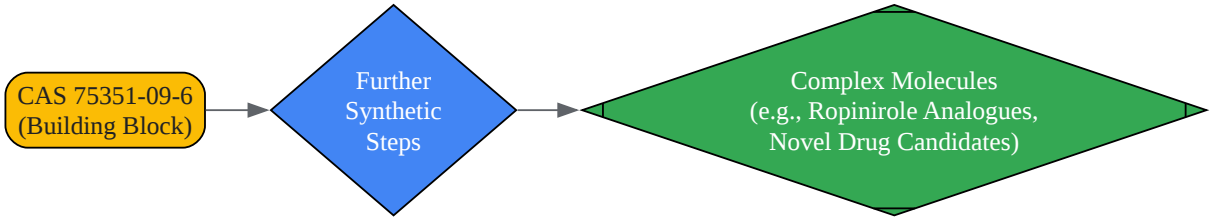
N-(2,2-dimethylpropyl)aniline hydrochloride serves primarily as a synthetic intermediate in medicinal chemistry. Aniline and its derivatives are crucial scaffolds for a wide range of pharmaceuticals. The N-alkylamino moiety is a common feature in drugs acting on various receptors.

Role as a Synthetic Intermediate

This compound is a valuable precursor for creating more elaborate molecules. Its structural features can be incorporated into drug candidates to modulate their pharmacological properties. For example, related N-alkylanilines are used in the synthesis of Ropinirole, a dopamine agonist used to treat Parkinson's disease and restless legs syndrome. [4][5]The specific steric and electronic properties conferred by the N-neopentyl group can be exploited to fine-tune ligand-receptor interactions.



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Caption: Role as a Synthetic Intermediate.

Potential Biological Activity

While specific biological activity studies on **N-(2,2-dimethylpropyl)aniline hydrochloride** are limited, the N-alkylaniline scaffold is known to be metabolically active. The primary metabolic pathways for such compounds often involve N-dealkylation and N-oxidation, catalyzed by cytochrome P450 enzymes. [6]These metabolic transformations can lead to active or inactive metabolites, a critical consideration in drug design. The steric hindrance of the neopentyl group in this compound might influence its metabolic stability, potentially slowing the rate of N-dealkylation compared to less bulky N-alkyl groups.

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Conclusion

N-(2,2-dimethylpropyl)aniline hydrochloride is a key chemical intermediate with properties influenced by its bulky neopentyl substituent. While a comprehensive set of experimental physicochemical data is not readily available in the surveyed literature, this guide provides established methodologies for its determination. The compound's primary value lies in its utility as a building block for synthesizing more complex, pharmacologically active molecules. For researchers in drug discovery, understanding its synthesis, reactivity, and the likely impact of its structural features on physicochemical and metabolic properties is essential for its effective application in the development of new therapeutic agents.

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